

Technical Guide: Spectral Characterization of N,N-Dimethylbenzenesulfinamide

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Compound of Interest

Compound Name: *Benzenesulfinamide, N,N-dimethyl-*

CAS No.: 5539-54-8

Cat. No.: B14741774

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Executive Summary

This technical guide provides a definitive reference for the spectral characterization of N,N-dimethylbenzenesulfinamide. Unlike its oxidized counterpart (benzenesulfonamide), the sulfinamide moiety contains a chiral sulfur atom, introducing stereochemical considerations that are critical for accurate NMR interpretation. This document details the synthesis protocol, specific ^1H and ^{13}C NMR chemical shifts, and the structural logic required to distinguish this compound from common impurities and analogs.

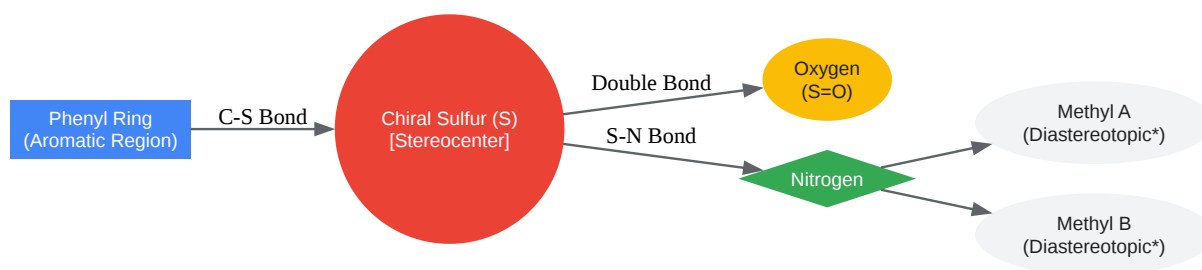
Structural Analysis & Chirality

The core feature of N,N-dimethylbenzenesulfinamide is the sulfinyl group ($-\text{S}(\text{O})-$).^[1] The sulfur atom is pyramidal and possesses a lone pair, making it a stereogenic center.

- Chirality: The sulfur atom is chiral ($[\text{S}]$).^[2] In an achiral environment, the molecule exists as a racemate.

- Diastereotopicity: Theoretically, the two methyl groups on the nitrogen atom are diastereotopic because they are adjacent to a chiral center.[3] However, at room temperature in achiral solvents (like CDCl_3), they often appear as a singlet due to rapid rotation or accidental equivalence. At lower temperatures or in chiral solvents, this signal may split.

Structural Logic Diagram



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Caption: Structural connectivity highlighting the chiral sulfur center which induces potential diastereotopicity in the N-methyl groups.

Experimental Protocol: Synthesis & Preparation

To ensure the validity of the spectral data, the compound must be synthesized with high purity. The standard protocol involves the nucleophilic substitution of benzenesulfinyl chloride with dimethylamine.

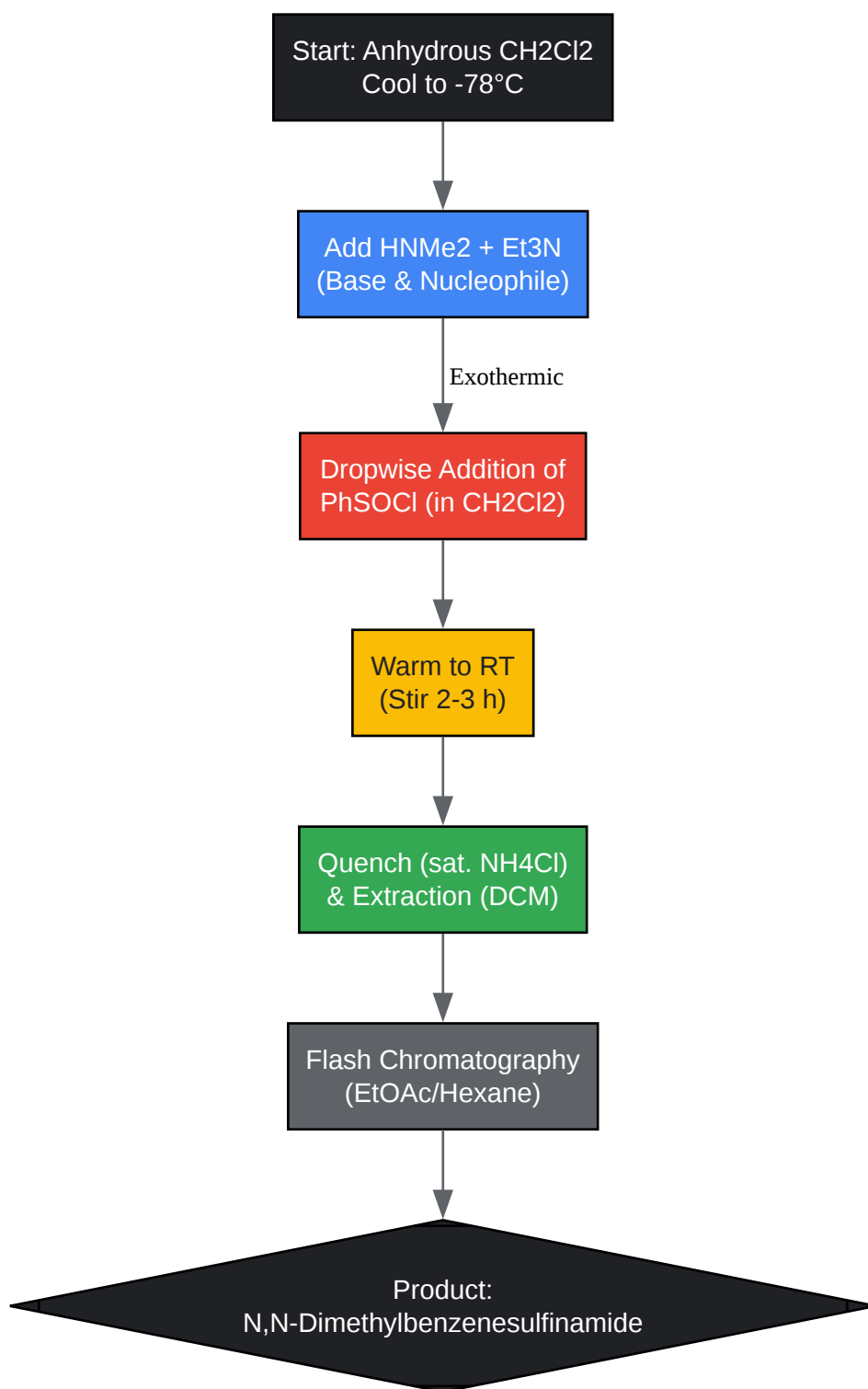
Reagents[4][5][6][7][8][9][10]

- Benzenesulfinyl chloride (PhSOCl): Freshly prepared or distilled (highly moisture sensitive).
- Dimethylamine (HNMe_2): Used as a 2.0 M solution in THF or as a gas.
- Triethylamine (Et_3N): HCl scavenger.
- Dichloromethane (CH_2Cl_2): Anhydrous solvent.[1]

Step-by-Step Methodology

- Setup: Flame-dry a 100 mL round-bottom flask and purge with Argon.
- Solvent Prep: Add anhydrous CH_2Cl_2 (20 mL) and cool to $-78\text{ }^\circ\text{C}$ (dry ice/acetone bath).
- Amine Addition: Add dimethylamine (2.5 equiv) and triethylamine (1.2 equiv) to the cold solvent.
- Electrophile Addition: Dissolve benzenesulfinyl chloride (1.0 equiv) in CH_2Cl_2 (5 mL) and add dropwise over 15 minutes. Note: Exothermic reaction.[4]
- Reaction: Stir at $-78\text{ }^\circ\text{C}$ for 30 minutes, then allow to warm to room temperature (RT) over 2 hours.
- Workup: Quench with saturated NH_4Cl (aq). Extract with CH_2Cl_2 (3x). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate in vacuo.
- Purification: The crude oil is purified via flash column chromatography (0–60% EtOAc in Hexane) to yield a yellow oil.[5]

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of N,N-dimethylbenzenesulfinamide via sulfinyl chloride substitution.

Spectral Data Analysis

The following data represents the purified compound in Deuterated Chloroform (CDCl_3) at 298 K.

^1H NMR Data (400 MHz, CDCl_3)

The proton spectrum is characterized by a distinct singlet for the methyl groups and two multiplets for the aromatic ring.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Note
7.62 – 7.68	Multiplet (m)	2H	Ortho-H	Deshielded by the sulfinyl group.
7.46 – 7.55	Multiplet (m)	3H	Meta-H & Para-H	Overlapping aromatic signals.
2.68	Singlet (s)	6H	$\text{N}(\text{CH}_3)_2$	Appears as a singlet at RT; diastereotopic nature masked by fast exchange/resolution limits.

Interpretation:

- Aromatic Region:** The sulfinyl group is electron-withdrawing (induction) but less so than a sulfonyl group. The ortho protons appear downfield (~ 7.65 ppm) relative to benzene (7.36 ppm).
- Methyl Region:** The singlet at 2.68 ppm is the diagnostic peak. In contrast, N,N-dimethylbenzenesulfonamide (the oxidized impurity) typically shows methyls at ~ 2.75 – 2.80 ppm. This subtle difference is crucial for assessing oxidation levels.

¹³C NMR Data (100 MHz, CDCl₃)

The carbon spectrum confirms the asymmetry of the aromatic ring and the N-alkyl substitution.

Chemical Shift (δ, ppm)	Type	Assignment	Structural Note
144.1	Quaternary (Cq)	Ipso-C (C-S)	Directly attached to Sulfur.
131.2	CH	Para-C	
129.0	CH	Meta-C	
125.8	CH	Ortho-C	
42.0	CH ₃	N(CH ₃) ₂	N-Methyl carbons.

Interpretation:

- The Ipso-C at ~144 ppm is significantly deshielded compared to benzene (128.5 ppm).
- The N-Me carbon at 42.0 ppm is distinct. If the sample is contaminated with the sulfonamide, look for a secondary signal around 38.0 ppm.

Advanced Considerations: Diastereotopicity

While the ¹H NMR at room temperature often shows a singlet for the N-methyl groups, the sulfur atom is a stable stereocenter.

- Solvent Effects:** In chiral solvents (e.g., Pirkle alcohol) or at low temperatures (<-60 °C), the rotation of the N-S bond slows, and the intrinsic diastereotopicity of the methyl groups may resolve into two distinct singlets.
- Validation:** To prove the compound is a sulfinamide and not a sulfonamide, one can perform a simple oxidation test. Treating a small NMR sample with m-CPBA will convert the sulfinamide (δ 2.68) to the sulfonamide (δ ~2.78), shifting the methyl peak downfield.

References

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